

# Rosabulin experiment troubleshooting

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Rosabulin

CAS No.: 501948-05-6

Cat. No.: S548484

Get Quote

## Rosabulin Compound Overview

**Rosabulin** (also known as STA 5312) is a potent, orally active small molecule identified as a **microtubule inhibitor**. It suppresses microtubule assembly, leading to cell cycle arrest and demonstrating broad-spectrum antitumor activity [1] [2] [3].

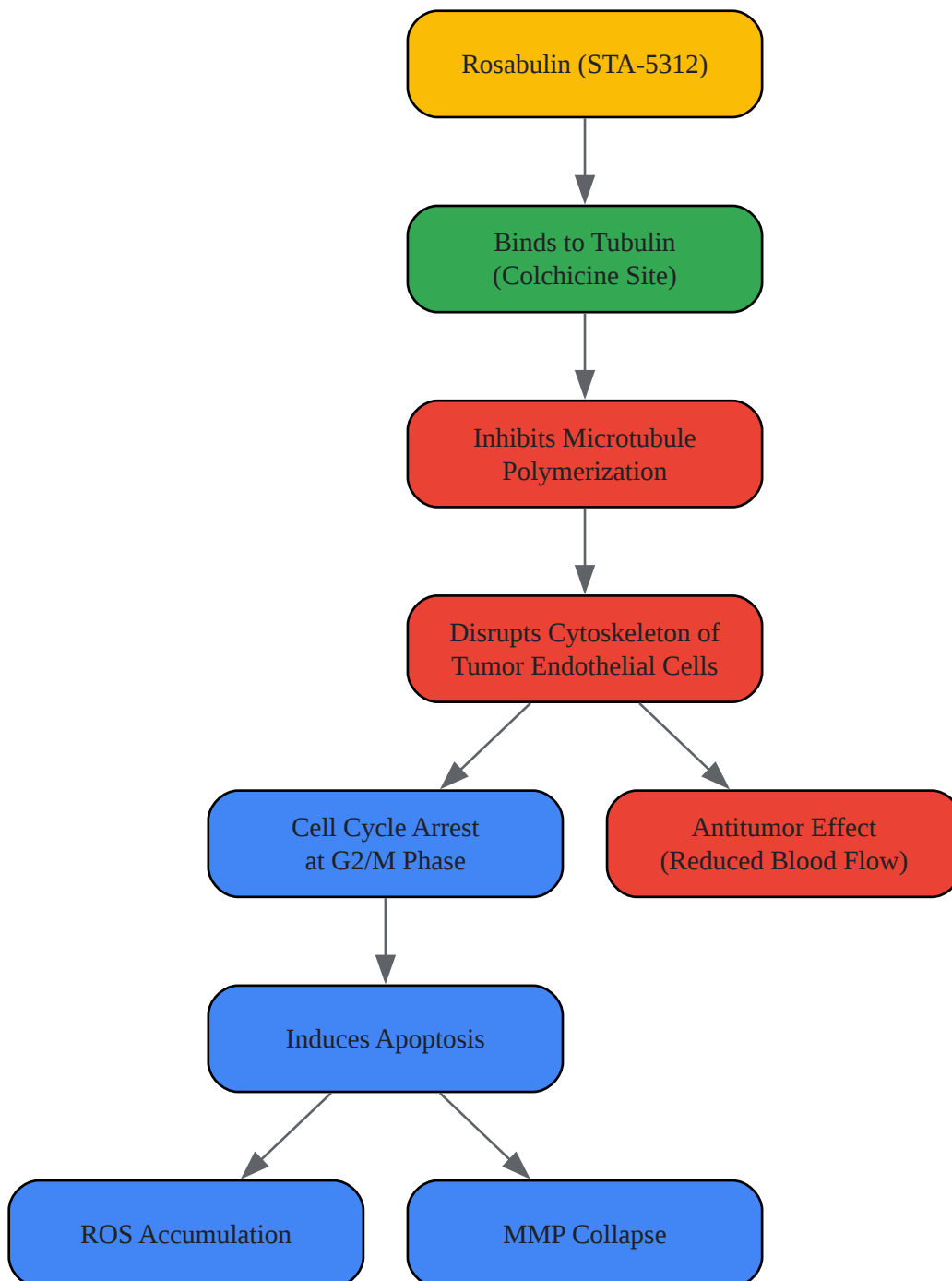
Property	Specification
CAS Number	501948-05-6 [1] [2] [3]
Molecular Formula	C <sub>22</sub> H <sub>16</sub> N <sub>4</sub> O <sub>2</sub> S [1] [2] [3]
Molecular Weight	400.45 g/mol [1] [2]
Purity	≥98% [1]
Related Natural Product	Millepachine (structural derivative) [4]

## Mechanism of Action

**Rosabulin** acts as a **vascular disrupting agent** and binds to tubulin at the colchicine site, inhibiting microtubule polymerization. This disruption causes several downstream effects [1] [4]:

- **Cell Cycle Arrest:** At the G2/M phase [4].
- **Induction of Apoptosis:** Through ROS accumulation and collapse of the mitochondrial membrane potential (MMP) [4].
- **Overcoming Resistance:** It remains active against various cancer cell lines that express P-glycoprotein (Pgp) and exhibit a multi-drug resistant (MDR) phenotype, including lines resistant to Taxol, Vincristine, and Adriamycin [3].

The following diagram illustrates this mechanism and its consequences:



Click to download full resolution via product page

Diagram 1: Proposed antitumor mechanism of action of **Rosabulin**.

## Experimental Protocols

Here are the practical details for working with **Rosabulin** in a laboratory setting.

## Solubility and Stock Solution Preparation

**Rosabulin** has low water solubility and is typically dissolved in DMSO for in vitro studies [1] [2].

Solvent	Solubility	Note
DMSO	~50 mg/mL (~124.86 mM) [1]	Suitable for stock solutions.

### Stock Solution Preparation (Example: 10 mM in DMSO)

- **Calculate Mass:** To make 1 mL of 10 mM solution, you need  $1 \text{ mL} \times 10 \text{ mM} \times 0.40045 \text{ mg/mmol} = 4.0 \text{ mg}$  of **Rosabulin**.
- **Weigh:** Accurately weigh 4.0 mg of **Rosabulin**.
- **Dissolve:** Transfer the compound to a volumetric vial and add DMSO to a final volume of 1 mL.
- **Mix and Store:** Mix thoroughly until dissolved. Aliquot and store at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  to avoid repeated freeze-thaw cycles [1] [2].

## In Vivo Dosing Formulations

The table below lists common formulations for animal studies, based on information from supplier protocols [1].

Formulation ID	Composition (Volume Ratio)	Administration Route	Note
Inj-1	DMSO : Tween 80 : Saline = 10 : 5 : 85	IP/IV/IM/SC	Common injectable
Inj-3	DMSO : Corn oil = 10 : 90	IP/IV/IM/SC	For oil-based delivery
Oral-1	Suspend in 0.5% CMC-Na	Oral Gavage	Standard aqueous suspension

#### Example Preparation (Oral-1, 2.5 mg/mL):

- Prepare 0.5% CMC-Na by dissolving 0.5 g of carboxymethylcellulose sodium in 100 mL of purified water.
- Add 250 mg of **Rosabulin** to 100 mL of the 0.5% CMC-Na solution.
- Mix thoroughly to create a uniform suspension (2.5 mg/mL) before administration [1].

## Troubleshooting Common Issues

While specific experimental errors are not detailed in the available literature, here are logical inferences based on the compound's properties.

Problem	Possible Cause	Suggested Solution
Low potency or no effect	Pregenerated stock solution degradation.	Prepare fresh stock solutions, aliquot, and adhere to recommended storage conditions.
Compound precipitation	Solubility limit exceeded or rapid dilution.	Ensure final DMSO concentration in cell culture is $\leq 0.1-0.5\%$ . For in vivo, use freshly prepared formulations.
High cytotoxicity in normal cells	Dose is too high.	Consult literature; one study reported high selectivity for cancer cells with IC50 in normal cells $\sim 30-50x$ higher [4].

## Key Insights for Experimental Design

- **Broad Anti-proliferative Activity:** **Rosabulin's** IC<sub>50</sub> values reach the nanomolar range against a wide spectrum of cancer cell lines, including leukemia, lymphoma, breast, colon, and uterine cancers [1] [4].
- **Critical Structural Feature:** Research indicates that introducing an **N-methyl group on the indole ring** and using **indole-5-carbaldehyde** during synthesis can significantly enhance antiproliferative activity [4]. Ensuring the structural authenticity of your compound is crucial.

The chemical structure and key features of **Rosabulin** are summarized below:

Rosabulin (STA-5312) • Potent, orally active microtubule inhibitor • CAS# 501948-05-6 • Molecular Weight: 400.45 g/mol • Formula: C<sub>21</sub>H<sub>16</sub>N<sub>2</sub>O<sub>2</sub>S • Key Moieties: - Indolizine group (blue) - Thiazolyl group (green) - C=N (nitrile) group (red) • SAR Insight: N-methylation of indole ring improves activity Indolizine Thiazolyl Nitrile (C=N)

Click to download full resolution via product page

Diagram 2: Key chemical and structural information for **Rosabulin**.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. | microtubule inhibitor | CAS# 501948-05-6 | InvivoChem Rosabulin [invivochem.com]
2. | Microtubule Associated | TargetMol Rosabulin [targetmol.com]
3. | CAS#:501948-05-6 | Chemsrce Rosabulin [chemsrc.com]
4. Novel Indole-Containing Hybrids Derived from Millepachine [mdpi.com]

To cite this document: Smolecule. [Rosabulin experiment troubleshooting]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548484#rosabulin-experiment-troubleshooting]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)